

(R,R,S)-GAT107 solubility issues and best solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R,R,S)-GAT107

Cat. No.: B15617157

[Get Quote](#)

Technical Support Center: (R,R,S)-GAT107

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and experimental use of (R,R,S)-GAT107.

Frequently Asked Questions (FAQs)

Q1: What is (R,R,S)-GAT107?

(R,R,S)-GAT107 is a potent and selective allosteric agonist and positive allosteric modulator (ago-PAM) of the $\alpha 7$ nicotinic acetylcholine receptor ($\alpha 7$ nAChR).^{[1][2]} As an ago-PAM, it can directly activate the $\alpha 7$ nAChR and also enhance the effects of endogenous agonists like acetylcholine.^[1]

Q2: What are the primary research applications of (R,R,S)-GAT107?

(R,R,S)-GAT107 is primarily investigated for its potential therapeutic effects in conditions involving inflammation and neuropathic pain.^[3] Its ability to modulate the $\alpha 7$ nAChR makes it a valuable tool for studying the cholinergic anti-inflammatory pathway and its role in various diseases.^[1]

Q3: In which solvents is (R,R,S)-GAT107 soluble?

(R,R,S)-GAT107 is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol. For in vivo studies, it has been successfully formulated in a mixture of ethanol, Emulphor-620, and water.

Q4: How should I prepare a stock solution of **(R,R,S)-GAT107**?

For in vitro experiments, stock solutions are typically prepared in 100% anhydrous DMSO. It is recommended to start with a concentration of 10 mM and then perform serial dilutions in DMSO before the final dilution into your aqueous experimental medium.

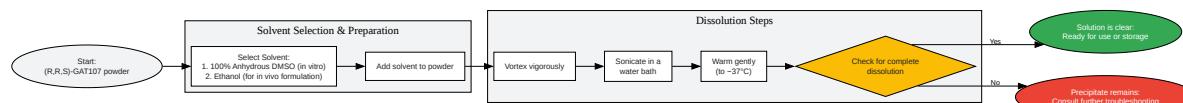
Q5: How should I store **(R,R,S)-GAT107** stock solutions?

Stock solutions of **(R,R,S)-GAT107** in DMSO should be stored at -20°C or -80°C to maintain stability. It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Troubleshooting Guides

Issue: **(R,R,S)-GAT107** Solubility Problems

If you encounter difficulties in dissolving **(R,R,S)-GAT107**, please follow the workflow below:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Suppression of neuroinflammation by an allosteric agonist and positive allosteric modulator of the $\alpha 7$ nicotinic acetylcholine receptor GAT107 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Suppression of neuroinflammation by an allosteric agonist and positive allosteric modulator of the $\alpha 7$ nicotinic acetylcholine receptor GAT107 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The $\alpha 7$ nicotinic receptor dual allosteric agonist and positive allosteric modulator GAT107 reverses nociception in mouse models of inflammatory and neuropathic pain - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(R,R,S)-GAT107 solubility issues and best solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15617157#r-r-s-gat107-solubility-issues-and-best-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com